

Advanced Technical Guide: ICI 118,551-d7 Hydrochloride

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: ICI 118551-d7 Hydrochloride

CAS No.: 1330181-02-6

Cat. No.: B583373

[Get Quote](#)

Handling, Safety, and Bioanalytical Applications

Introduction & Compound Identity

ICI 118,551-d7 hydrochloride is the deuterated isotopologue of ICI 118,551, a highly selective α -adrenergic receptor (

α -AR) inverse agonist. In modern drug development and pharmacokinetic (PK) studies, this compound serves as the "Gold Standard" Internal Standard (IS) for the quantification of ICI 118,551 in biological matrices using LC-MS/MS.

The "d7" labeling typically corresponds to the full deuteration of the isopropyl amine group, rendering the molecule chemically identical to the parent drug in terms of extraction recovery and chromatographic retention, yet mass-resolved for spectrometric detection.

1.1 Chemical Identity Table

Parameter	Specification
Chemical Name	(±)-erythro-1-(7-Methylindan-4-yloxy)-3-isopropylaminobutan-2-ol-d7 hydrochloride
Parent CAS	72795-01-8 (Non-labeled)
Labeling	Deuterium (H) x 7 (typically on the isopropyl moiety)
Molecular Formula	
Molecular Weight	~320.91 g/mol (Free base + HCl + 7 Da shift)
Appearance	White to off-white solid
Solubility	Water (>10 mg/mL), DMSO (>10 mg/mL), Ethanol
pKa	~9.2 (Amine)

Safety Data & Handling Profile (The "SDS" Core)



Critical Safety Note: While some commercial SDSs classify research quantities as "Not Classified" under GHS due to lack of acute toxicity data, this compound is a potent pharmacological agent. It crosses the blood-brain barrier and blocks

receptors, potentially causing bronchoconstriction in susceptible individuals (asthmatics). Treat as Toxic.

2.1 Hazard Identification (GHS Extrapolated)

- Signal Word:WARNING
- Hazard Statements:
 - H302: Harmful if swallowed.

- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1][2]
- H335: May cause respiratory irritation.
- Pharmacological Hazard: Potent
-blocker activity.

2.2 Precautionary Protocols

- P260: Do not breathe dust/fume/gas/mist/vapors/spray.
- P280: Wear protective gloves (Nitrile >0.11mm)/protective clothing/eye protection (Safety Goggles).
- P264: Wash hands thoroughly after handling.

2.3 Emergency First Aid

- Inhalation: Move person to fresh air. If breathing is difficult (bronchospasm), administer oxygen and seek immediate medical attention.
- Skin Contact: Wash with soap and copious amounts of water. Remove contaminated clothing.[1]
- Eye Contact: Rinse cautiously with water for 15 minutes. Remove contact lenses if present. [1][2]
- Ingestion: Rinse mouth. Do NOT induce vomiting unless instructed by medical personnel. Call a POISON CENTER immediately.[1]

2.4 Storage & Stability

- Temperature: Store at -20°C.
- Environment: Hygroscopic. Store under inert gas (Nitrogen/Argon) in a desiccator.
- Light: Protect from light to prevent potential photodegradation of the indanyl ether linkage.

Pharmacological Context: Mechanism of Action[6]

To understand the bioanalytical importance of ICI 118,551, one must understand its target. It acts as an inverse agonist at the

-adrenergic receptor.[3][4] Unlike neutral antagonists which merely block the agonist, inverse agonists reduce the constitutive (basal) activity of the receptor.

3.1 Signaling Pathway Blockade

The

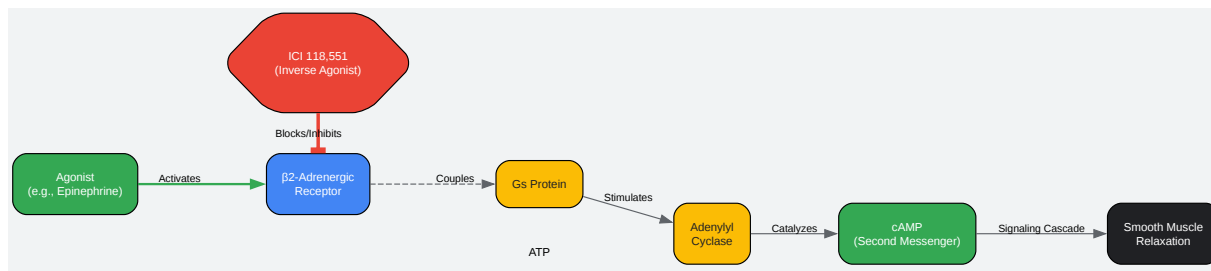
-AR is a G-protein coupled receptor (GPCR) that couples to

[5]

- Agonist Binding: Activates Adenylyl Cyclase (AC).
- Signal Transduction: AC converts ATP to cAMP.
- Downstream Effect: cAMP activates Protein Kinase A (PKA), leading to smooth muscle relaxation (bronchodilation/vasodilation).[6]
- ICI 118,551 Action: It binds with high affinity () to the receptor, preventing coupling and reducing cAMP levels below baseline.

3.2 Pathway Visualization

The following diagram illustrates the specific blockade point of ICI 118,551 within the adrenergic signaling cascade.



[Click to download full resolution via product page](#)

Figure 1: Mechanism of Action. ICI 118,551 acts as a competitive antagonist/inverse agonist, preventing the Gs-protein coupling required for cAMP production.

Bioanalytical Application: LC-MS/MS Protocol

The primary use of ICI 118,551-d7 is as a Stable Isotope Labeled (SIL) Internal Standard. Because deuterium labeling modifies the mass but retains the physicochemical properties (pKa, hydrophobicity), the d7-analog co-elutes with the analyte but is detected in a separate mass channel. This corrects for:

- Matrix Effects: Ion suppression/enhancement from plasma/urine components.
- Extraction Efficiency: Loss of analyte during protein precipitation or SPE.

4.1 Sample Preparation Workflow (Protein Precipitation)

Reagents:

- Stock Solution: 1 mg/mL ICI 118,551-d7 in Methanol.
- Working IS Solution: 100 ng/mL in Acetonitrile (ACN).

- Matrix: Plasma or Serum.

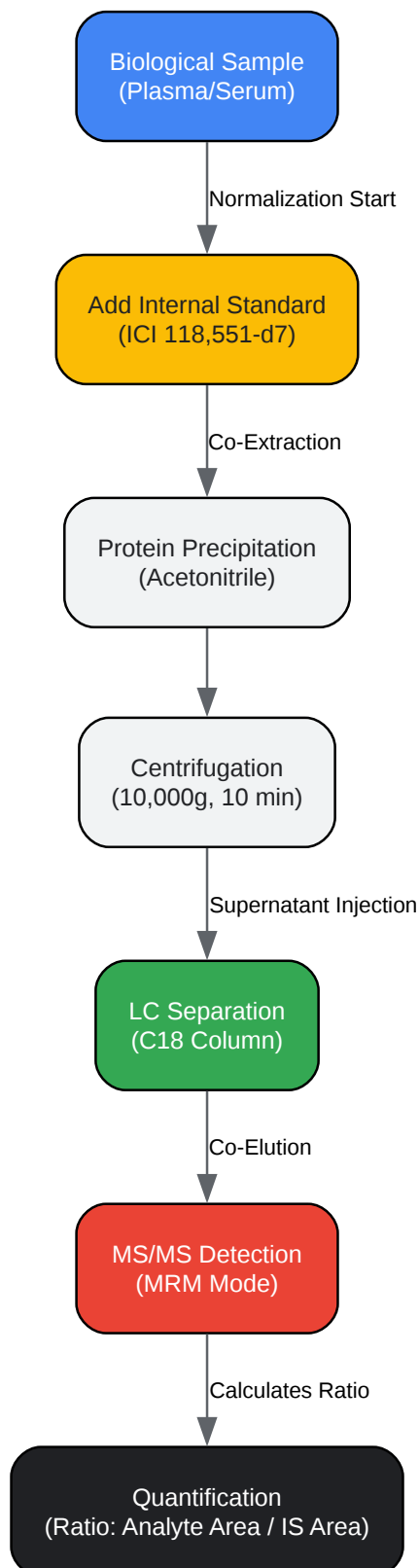
Protocol Steps:

- Aliquot: Transfer 50 μ L of biological sample (plasma) to a 1.5 mL centrifuge tube.
- Spike IS: Add 20 μ L of Working IS Solution (ICI 118,551-d7).
 - Scientific Rationale: Adding IS before extraction ensures that any loss during the following steps is proportional for both analyte and IS.
- Precipitate: Add 150 μ L of ice-cold Acetonitrile. Vortex vigorously for 30 seconds.
- Centrifuge: Spin at 10,000 x g for 10 minutes at 4°C.
- Transfer: Move supernatant to LC vials.
- Injection: Inject 5 μ L into the LC-MS/MS system.

4.2 LC-MS/MS Parameters (Guideline)

- Column: C18 Reverse Phase (e.g., Waters XBridge, 2.1 x 50 mm, 3.5 μ m).
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Ionization: ESI Positive Mode ().
- MRM Transitions:
 - Analyte (ICI 118,551): 278.2
236.1
 - IS (ICI 118,551-d7): 285.2
243.1 (Shift of +7 Da).

4.3 Bioanalytical Logic Flow



[Click to download full resolution via product page](#)

Figure 2: LC-MS/MS Workflow. The d7-IS tracks the analyte through extraction and ionization, correcting for variability.

References

- O'Donnell, S. R., & Wanstall, J. C. (1980). Evidence that ICI 118,551 is a potent, highly beta2-selective adrenoceptor antagonist and can be used to characterize beta-adrenoceptor populations in tissues. *Life Sciences*, 27(8), 671–677.
- Baker, J. G. (2005). The selectivity of beta-adrenoceptor antagonists at the human beta1, beta2 and beta3 adrenoceptors.[7] *British Journal of Pharmacology*, 144(3), 317–322.[7]
- Cayman Chemical. (2023). ICI 118,551 (hydrochloride) Product Information & Safety Data. [8]
- Stokvis, E., Rosing, H., & Beijnen, J. H. (2005). Stable isotopically labeled internal standards in quantitative bioanalysis using liquid chromatography/mass spectrometry: necessity or not? *Rapid Communications in Mass Spectrometry*, 19(3), 401–407.
- Sigma-Aldrich. (n.d.). ICI 118,551 hydrochloride Safety Data Sheet.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. media.adeo.com](https://media.adeo.com) [media.adeo.com]
- [2. static.cymitquimica.com](https://static.cymitquimica.com) [static.cymitquimica.com]
- [3. ahajournals.org](https://ahajournals.org) [ahajournals.org]
- [4. ICI 118,551 hydrochloride | Adrenergic \$\beta\$ 2 Receptors | Tocris Bioscience](https://www.tocris.com) [tocris.com]
- [5. ICI-118,551 - Wikipedia](https://en.wikipedia.org) [en.wikipedia.org]
- [6. Beta2-adrenergic agonist - Wikipedia](https://en.wikipedia.org) [en.wikipedia.org]
- [7. caymanchem.com](https://caymanchem.com) [caymanchem.com]

- [8. cdn.caymanchem.com \[cdn.caymanchem.com\]](https://cdn.caymanchem.com)
- To cite this document: BenchChem. [Advanced Technical Guide: ICI 118,551-d7 Hydrochloride]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b583373/docs#advanced-technical-guide-ici-118-551-d7-hydrochloride>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)